

Ni-Y alloy corrosion resistance comparison

FLiNaK salt

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nickel;yttrium

CAS No.: 12333-67-4

Cat. No.: S1778220

Get Quote

Comparative Corrosion Resistance in FLiNaK Salt

The table below summarizes the corrosion performance of various materials based on the findings from multiple research studies.

Material Category	Specific Material	Corrosion Resistance / Performance Summary	Key Experimental Conditions	Supporting Data / Observations
Ni-Based Alloys	Hastelloy-N	Excellent resistance; best among tested Ni-based alloys [1].	600°C, 24h [1].	Intergranular corrosion; Cr and Mo dissolution [1].
	Hastelloy-B3	Good resistance, but less than Hastelloy-N [1].	600°C, 24h [1].	Grains and grain boundaries attacked; Cr and Mo dissolution [1].
	GH3535	Susceptible to corrosion aggravated by iron fluoride impurities [2].	Information not specified.	Cr-depletion layer formation due to redox reaction with Fe(III) [2].

Material Category	Specific Material	Corrosion Resistance / Performance Summary	Key Experimental Conditions	Supporting Data / Observations
	Ni20Cr (Model Alloy)	Subject to de-alloying corrosion; Cr selectively dissolves [3].	600°C, applied potential of +2.1 V _{K+/K} [3].	Formation of bicontinuous porous structures and grain boundary corrosion channels [3].
Fe-Based Alloy	SS316	Lower corrosion resistance compared to Ni-based alloys [4].	750°C, exposure up to 21 days [4].	Cr ₂ O ₃ formation and dissolution [4].
Pure Metals	Ni	Good resistance; forms passive adsorption layer [5] [6].	500°C, 24h [5]; Molecular dynamics simulation at 800-1000K [6].	Li and F ions form a dense, protective layer on the surface, preventing dissolution [6].
	Co	Better resistance than Ni and Fe [5].	500°C, 24h [5].	---
	Fe	Poorest resistance among pure metals Fe, Co, Ni [5].	500°C, 24h [5].	---
Other	TZM (Mo-based)	Poorest corrosion resistance among tested materials [1].	600°C, 24h [1].	General corrosion pattern observed [1].

Detailed Experimental Protocols

To ensure the objectivity and reproducibility of the data in the guide, here are the methodologies commonly used in the cited research.

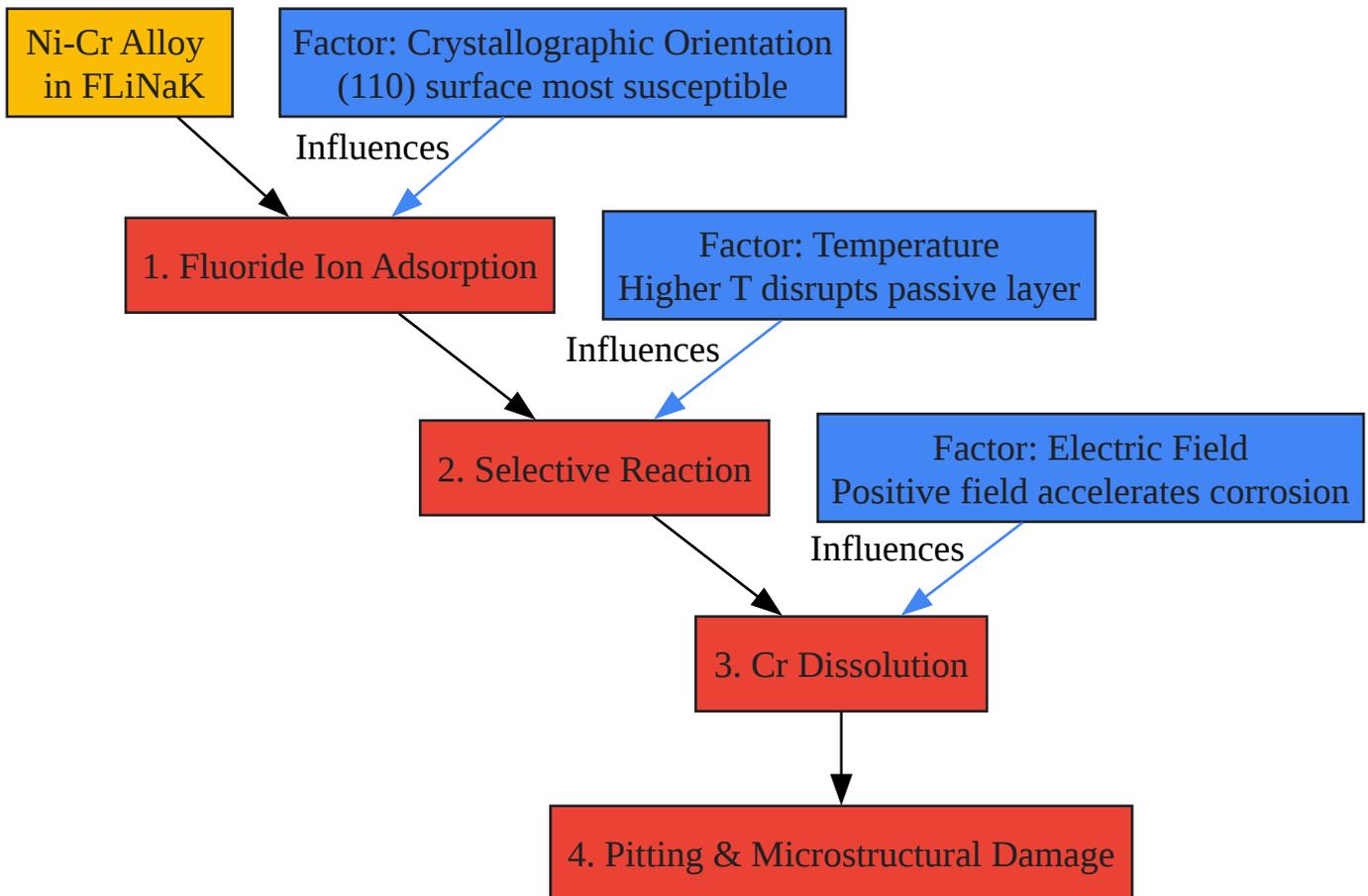
- 1. Salt Purification and Preparation:** FLiNaK salt is typically synthesized from high-purity LiF, NaF, and KF salts [7]. A critical step is the **thermal purification process**, where the salt mixture is heated

to a high temperature (e.g., above 400°C) and held under vacuum or inert atmosphere to remove residual moisture and oxygen-containing impurities, which are major drivers of corrosion [7] [1].

- **2. Test Environment:** Corrosion tests are conducted inside an **inert atmosphere glovebox** (e.g., argon) with rigorously controlled low levels of oxygen (<10 ppm) and water (<0.1 ppm) to prevent external contamination [7] [5].
- **3. Corrosion Exposure:** Two main approaches are used:
 - **Static Immersion:** Sample coupons are immersed in molten FLiNaK salt inside a crucible (often made of a high-purity material like glassy carbon or nickel) for a set duration and temperature [5] [1].
 - **Electrochemical Testing:** Techniques like **Potentiostatic holds** (applying a fixed potential) and **Linear Sweep Voltammetry (LSV)** are used to study the electrochemical dissolution behavior and measure corrosion rates under controlled driving forces [3].
- **4. Post-Test Analysis:** After exposure, samples are cleaned and analyzed using various techniques to assess corrosion damage:
 - **Mass Change Measurement:** Measuring mass loss to calculate a corrosion rate [1].
 - **Microstructural Examination:** Using **Scanning Electron Microscopy (SEM)** to observe surface morphology and cross-sections [3].
 - **Compositional Analysis:** Employing **Energy Dispersive X-ray Spectroscopy (EDS)** to identify elemental depletion (e.g., Cr) near the surface [1] [3].
 - **Crystallographic Analysis:** Using **Electron Backscatter Diffraction (EBSD)** to correlate corrosion features with grain orientation [3] [8].

Molecular-Level Corrosion Mechanism

The following diagram illustrates the atomic-scale mechanism of corrosion initiation for Ni-Cr alloys in FLiNaK salt, as revealed by molecular dynamics simulations [6] [8].



[Click to download full resolution via product page](#)

How to Approach the Ni-Y Alloy Data Gap

The absence of data on Ni-Y alloys presents a clear research opportunity. To position your work:

- **Benchmark Against Known Data:** When you obtain experimental data for a Ni-Y alloy, you can directly compare its mass loss, corrosion layer thickness, and microstructural stability against the materials listed in the table above (e.g., Hastelloy-N, pure Ni).
- **Focus on Mechanism:** Explore whether the addition of Y forms a more stable protective layer (perhaps through the formation of thermodynamically stable Y-F compounds) that outperforms the Cr-F based passivation. The experimental protocols outlined can guide your testing methodology.
- **Utilize Advanced Modeling:** Consider using the molecular dynamics simulation methods mentioned in the search results to predict the behavior of Y at the alloy-salt interface before conducting costly experiments [6] [8].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Influence of purification process on incipient... - CityUHK Scholars [scholars.cityu.edu.hk]
2. Dissolved valence state of iron fluorides and their effect on Ni -based... [colab.ws]
3. Uncovering the re-distribution mechanism of Ni in a de- alloyed -Cr... Ni [nature.com]
4. Kinetics of Corrosion and Oxidation of Fe- and Ni -Based Alloys by... [link.springer.com]
5. Effect of Li₂O and LiOH on the Corrosion Behavior of Fe, Co, Ni , and... [link.springer.com]
6. Molecular dynamics simulation of the Ni – FLiNaK interface: adsorption... [elmattech.ru]
7. Wettability studies of LiCl-KCl and FLiNaK on metal and non-metal... [pubs.rsc.org]
8. Surface Orientation-dependent Corrosion Behavior of NiCr Alloys in... [arxiv.org]

To cite this document: Smolecule. [Ni-Y alloy corrosion resistance comparison FLiNaK salt].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1778220#ni-y-alloy-corrosion-resistance-comparison-flinak-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com